

Physical appearance and stability of 2-Isopropylbenzeneboronic acid

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Compound of Interest

Compound Name: 2-Isopropylbenzeneboronic acid

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An In-depth Technical Guide to **2-Isopropylbenzeneboronic Acid**: Physical Properties and Stability For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropylbenzeneboronic acid, also known as (2-isopropylphenyl)boronic acid, is an organoboron compound with the chemical formula $C_9H_{13}BO_2$.^{[1][2]} It features a boronic acid functional group ($-B(OH)_2$) attached to a phenyl ring substituted with an isopropyl group at the ortho position. This versatile reagent is of significant interest in organic synthesis, particularly as a key building block in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.^{[1][3]} Its utility extends to medicinal chemistry and materials science, where the unique properties of the boronic acid moiety are leveraged for various applications.^[1] This guide provides a comprehensive overview of its physical appearance, chemical properties, and stability profile.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2-Isopropylbenzeneboronic acid** are summarized in the table below for quick reference.

Property	Value	Reference
Chemical Formula	C9H13BO2	[1][2]
Molecular Weight	164.01 g/mol	[2][4]
CAS Number	89787-12-2	[2]
Appearance	White to off-white or light yellow solid (powder or crystal)	[4][5]
Melting Point	88-89 °C	[6]
Purity	Typically ≥97%	[1][5]

Physical Appearance

2-Isopropylbenzeneboronic acid is a solid compound at room temperature. It typically appears as a white to off-white or pale yellow crystalline powder.[1][4][5]

Solubility

This compound is generally soluble in polar organic solvents.[1] While specific quantitative solubility data is not widely published, arylboronic acids as a class tend to exhibit good solubility in solvents like ethers (e.g., diethyl ether, THF) and ketones, and very low solubility in nonpolar hydrocarbon solvents.[7]

Stability and Handling

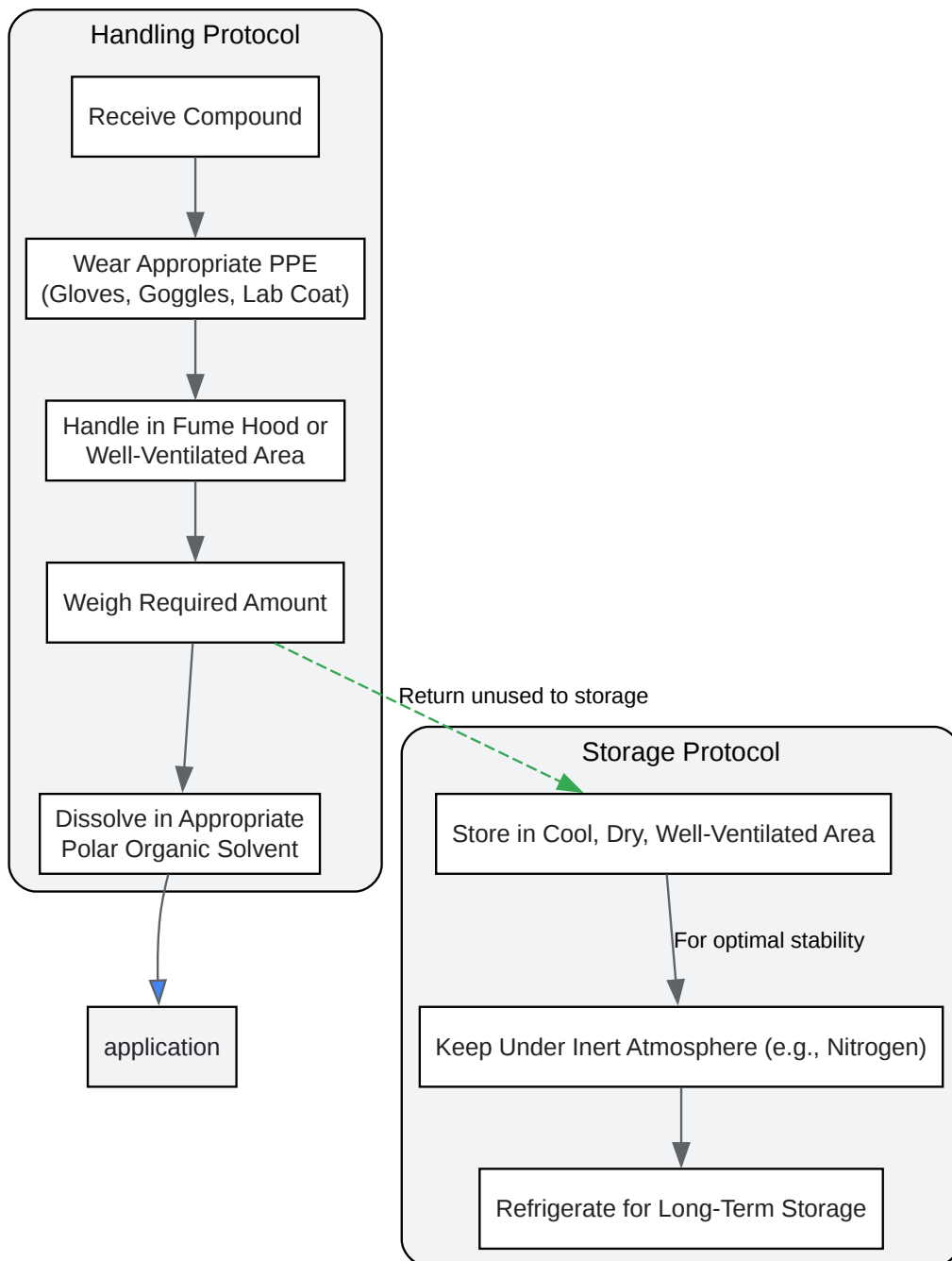
Chemical Stability: **2-Isopropylbenzeneboronic acid** is stable under normal, recommended storage conditions. However, like many boronic acids, it is susceptible to certain environmental factors:

- **Anhydride Formation:** Boronic acids have a tendency to undergo dehydration to form cyclic trimers known as boroxines. Commercial samples of **2-Isopropylbenzeneboronic acid** may contain varying amounts of this corresponding anhydride.[4]
- **Hygroscopicity:** The compound can be hygroscopic and should be protected from moisture.
- **Incompatibilities:** It is incompatible with strong oxidizing agents and strong acids.

Storage and Handling Recommendations: To ensure the integrity of the compound, the following storage and handling procedures are recommended:

- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place. For long-term stability, refrigeration and storage under an inert atmosphere (e.g., nitrogen) are advised.^[5]
- Handling: Use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or fume hood to avoid inhalation of dust, which may cause respiratory irritation.^{[2][8]} Avoid contact with skin and eyes, as it can cause irritation.^{[2][8]}

Diagram 1: Handling and Storage Workflow

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Caption: Diagram 1: Recommended workflow for handling and storage.

Experimental Protocols

General Synthesis via Grignard Reaction

A common method for the synthesis of arylboronic acids is the reaction of a Grignard reagent with a trialkyl borate, followed by acidic hydrolysis.

Methodology:

- **Grignard Reagent Formation:** 2-Bromoisopropylbenzene is reacted with magnesium turnings in an anhydrous ether solvent (e.g., THF or diethyl ether) under an inert atmosphere to form the Grignard reagent, (2-isopropylphenyl)magnesium bromide.
- **Borylation:** The freshly prepared Grignard solution is cooled (typically to -78 °C) and added slowly to a solution of a trialkyl borate, such as trimethyl borate or triisopropyl borate, in anhydrous ether.
- **Hydrolysis:** After the reaction is complete, the mixture is warmed to room temperature and then quenched by the slow addition of an aqueous acid (e.g., dilute HCl or H₂SO₄).
- **Workup and Purification:** The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic extracts are washed, dried over an anhydrous salt (e.g., MgSO₄ or Na₂SO₄), and the solvent is removed under reduced pressure. The crude product is then purified, typically by recrystallization or column chromatography, to yield pure **2-Isopropylbenzeneboronic acid**.

Characterization by ¹H NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a primary technique used to confirm the structure and assess the purity of **2-Isopropylbenzeneboronic acid**.

Methodology:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified **2-Isopropylbenzeneboronic acid** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, d₆-DMSO, or d₄-methanol) in an NMR tube. Boronic acids can sometimes give broad peaks or complex spectra due to the formation of boroxine anhydrides; using a solvent like d₄-

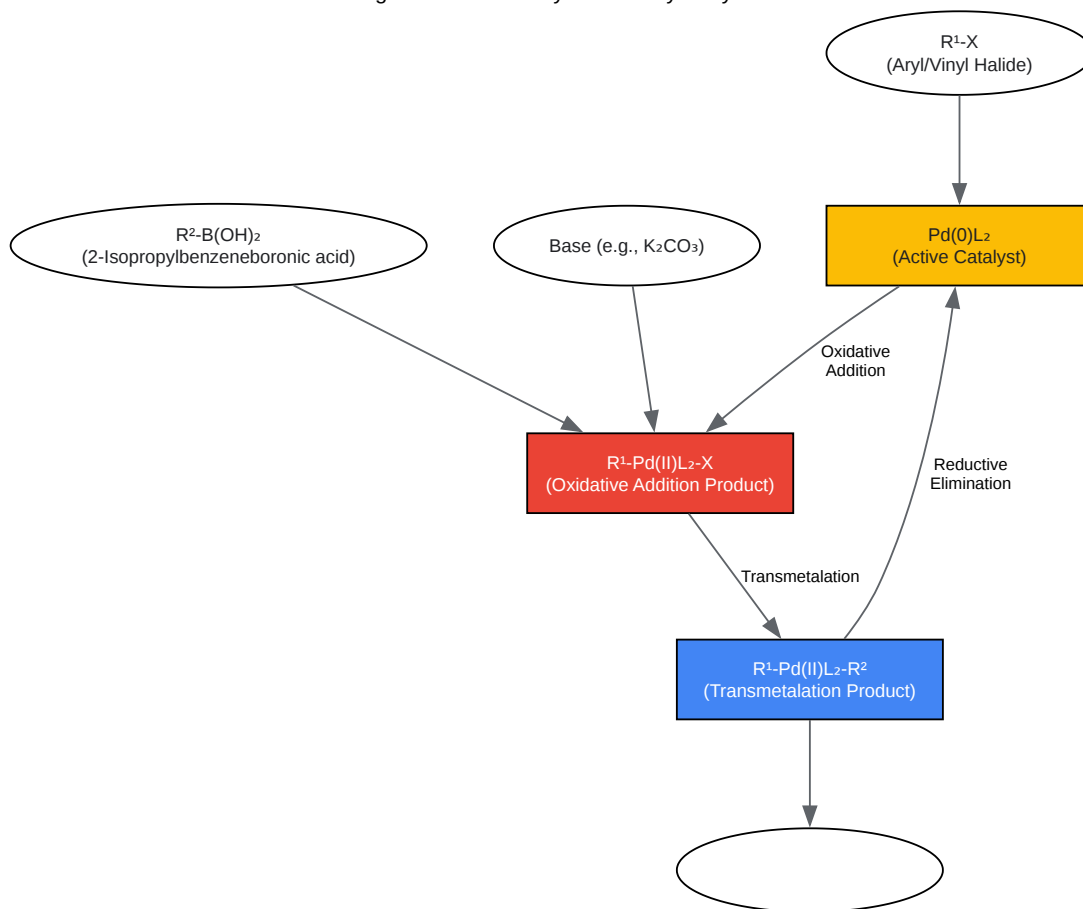
methanol can sometimes provide a clearer spectrum by forming the methyl boronate ester in situ.[6]

- Data Acquisition: Acquire the ^1H NMR spectrum using a standard NMR spectrometer (e.g., 400 MHz).
- Spectral Analysis: The resulting spectrum is analyzed for chemical shifts (δ), integration values, and coupling patterns (multiplicity) to confirm the presence of the isopropyl group protons and the aromatic protons, verifying that the structure is consistent with **2-Isopropylbenzeneboronic acid**.

Application in Suzuki-Miyaura Coupling

A principal application of **2-Isopropylbenzeneboronic acid** is its use in the Suzuki-Miyaura cross-coupling reaction to synthesize biaryl compounds.[3][9][10] This reaction involves the palladium-catalyzed coupling of the boronic acid with an aryl or vinyl halide (or triflate).

Diagram 2: Suzuki-Miyaura Catalytic Cycle

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Caption: Diagram 2: Key steps in the Suzuki-Miyaura reaction.

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